

Large-scale GMP synthesis of Bortezomib Pinanediol Ester

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Compound of Interest

Compound Name: Bortezomib Pinanediol Ester

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Application Note & Protocol

Introduction: The Critical Role of Bortezomib Pinanediol Ester in Proteasome Inhibitor Synthesis

Bortezomib (marketed as Velcade®) is a first-in-class dipeptidyl boronic acid that functions as a highly selective and reversible inhibitor of the 26S proteasome.[1][2] This mechanism of action disrupts cellular protein homeostasis, leading to apoptosis in neoplastic cells, and has established Bortezomib as a cornerstone therapy for multiple myeloma and mantle cell lymphoma.[2][3]

The commercial synthesis of Bortezomib Active Pharmaceutical Ingredient (API) is a complex, multi-step process where stereochemical integrity is paramount. A pivotal penultimate intermediate in this process is the **Bortezomib Pinanediol Ester**, N-((S)-1-(((R)-3-methyl-1-((3aS,4S,6S,7aR)-3a,5,5-trimethylhexahydro-4,6-methanobenzo[d][1][4][5]dioxaborol-2-yl)butyl)amino)-1-oxo-3-phenylpropan-2-yl)pyrazine-2-carboxamide.[6]

This intermediate serves a dual purpose:

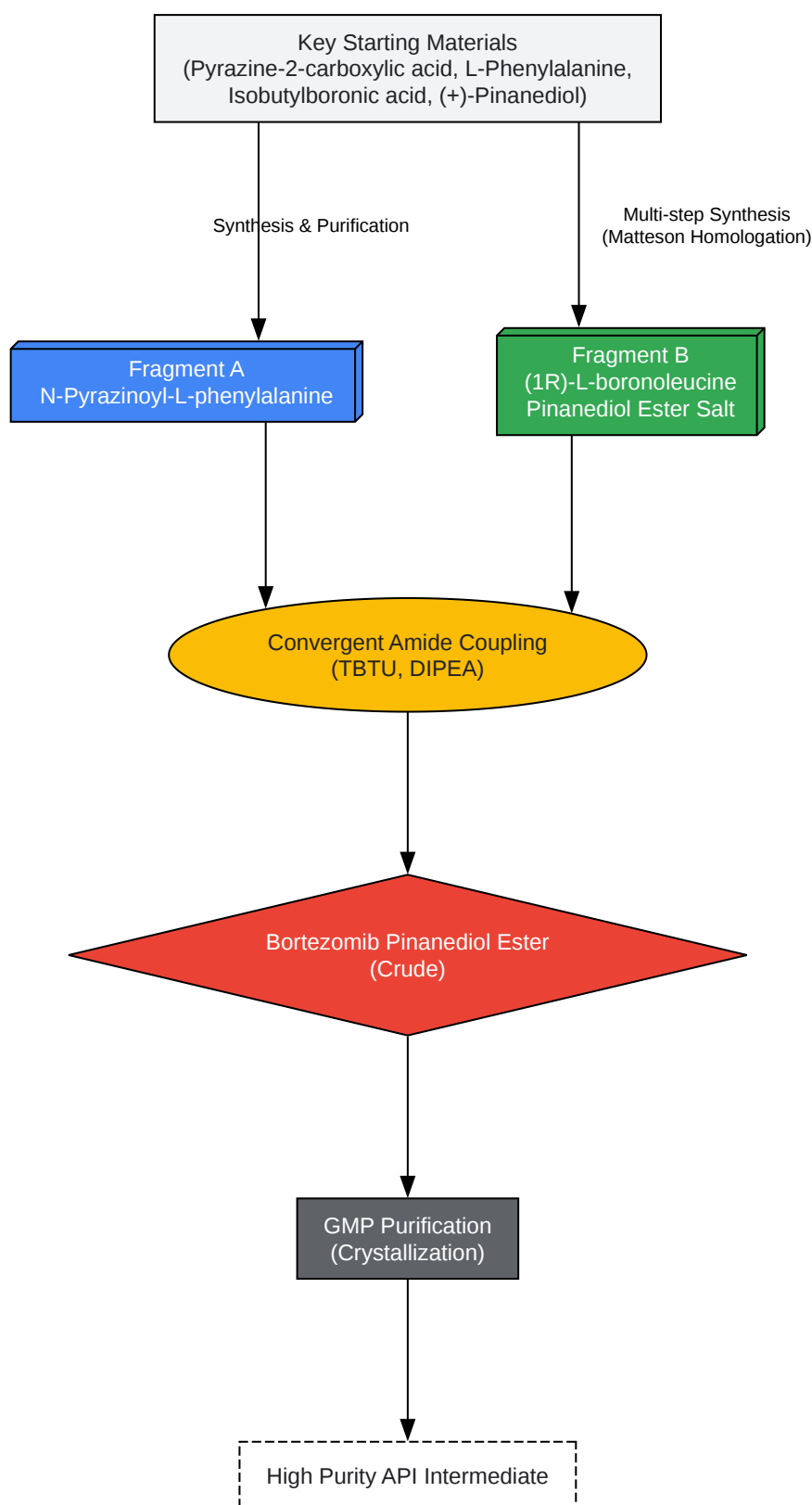
- **Protection of the Boronic Acid:** The boronic acid moiety is inherently unstable and prone to dehydration, forming a cyclic trimeric anhydride known as a boroxine.[1][2] The pinanediol group forms a stable cyclic ester, protecting the boronic acid during coupling reactions and purification.
- **Chiral Auxiliary:** The use of (1S,2S,3R,5S)-pinanediol as a chiral auxiliary is instrumental in controlling the stereochemistry at the boron-bearing carbon atom during the synthesis of the L-boronoleucine fragment.[1]

This application note provides a detailed, field-proven protocol for the large-scale synthesis of **Bortezomib Pinanediol Ester** under Good Manufacturing Practice (GMP) guidelines. It is designed for researchers, process chemists, and drug development professionals, emphasizing a convergent synthetic strategy that optimizes yield, purity, and scalability while mitigating common challenges such as racemization.

Synthetic Strategy: A Convergent Approach for GMP Compliance

For large-scale API manufacturing, a convergent synthesis is superior to a linear approach as it improves overall yield, simplifies purification of intermediates, and allows for more efficient production logistics.[1] Our strategy involves the synthesis of two key fragments, which are then coupled to form the target molecule.

The core principle is the amide bond formation between N-pyrazinoyl-L-phenylalanine (Fragment A) and an L-boronoleucine pinanediol ester salt (Fragment B).



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Caption: High-level workflow for the convergent synthesis of **Bortezomib Pinanediol Ester**.

GMP Framework for Synthesis

The synthesis of any API intermediate must adhere to stringent GMP guidelines to ensure product quality, safety, and consistency.^[7]^[8] The ICH Q7 guideline, "Good Manufacturing Practice for Active Pharmaceutical Ingredients," provides the foundational principles.^[9]

Key GMP considerations for this synthesis include:

- **Quality Management:** A robust quality system must be in place, defining all quality-related activities.^[4]
- **Documentation:** All steps, from raw material receipt to final product release, must be documented in approved batch records.^[10]
- **Raw Material Control:** Suppliers for critical starting materials must be qualified. All incoming materials must be tested against established specifications.^[8]
- **In-Process Controls (IPCs):** Critical process parameters and intermediates must be monitored to ensure the process remains in a state of control.
- **Validation:** Process steps critical to ensuring final product quality must be validated.^[4]
- **Impurity Profiling:** A thorough understanding and control of process-related impurities and degradation products are mandatory.^[2]

Parameter	GMP Requirement	Justification
Starting Materials	Certificate of Analysis (CoA), Identity Testing	Ensures quality and identity of inputs, preventing process failures.[8]
Solvents & Reagents	Specified Grade, Conforms to Specs	Affects reaction kinetics, impurity profile, and final product purity.
Reaction Monitoring	IPCs (e.g., HPLC, TLC) for completion	Confirms reaction endpoint, preventing carryover of unreacted materials.
Product Purity	HPLC Purity $\geq$ 99.5%	Ensures the intermediate is suitable for the final API synthesis step.
Chiral Purity	Diastereomeric Excess (d.e.) $\geq$ 99.0%	Critical for the efficacy and safety of the final Bortezomib drug.
Documentation	Signed & Dated Batch Records	Provides traceability and ensures the process was executed as intended.[10]

Detailed Synthesis Protocols

Safety Precaution: All operations should be conducted in a controlled GMP environment by trained personnel wearing appropriate Personal Protective Equipment (PPE), including safety glasses, lab coats, and gloves. Reactions should be run in a well-ventilated fume hood or an appropriate contained reactor system.

Stage 1: Synthesis of Fragment A - N-Pyrazinoyl-L-phenylalanine

Principle: This stage involves the stable amide bond formation between the amino group of L-phenylalanine and the carboxylic acid of pyrazine-2-carboxylic acid. To achieve a clean, high-

yielding reaction, the L-phenylalanine is first silylated to protect the carboxylic acid group and activate the amino group.[1][2]

Materials:

- L-Phenylalanine (Ph. Eur./USP grade)
- Pyrazine-2-carboxylic acid ($\geq 99\%$ purity)
- N,N'-Carbonyldiimidazole (CDI) ($\geq 97\%$ purity)
- N,O-Bis(trimethylsilyl)acetamide (BSA) ($\geq 98\%$ purity)
- Dichloromethane (DCM) (Anhydrous, GMP grade)
- Hydrochloric Acid (HCl) (Reagent grade)
- Purified Water

Protocol:

- **Imidazolide Formation:** In a validated reactor under a nitrogen atmosphere, suspend pyrazine-2-carboxylic acid (1.0 eq) in anhydrous DCM. Add CDI (1.05 eq) portion-wise while maintaining the temperature below 25 °C. Stir the mixture for 2-3 hours at room temperature until a clear solution of pyrazinecarboxylic acid imidazolide is formed.
- **Silylation of Phenylalanine:** In a separate reactor, suspend L-phenylalanine (1.05 eq) in anhydrous DCM. Add BSA (2.1 eq) dropwise over 1 hour. Stir the mixture at room temperature for at least 4 hours, or until a clear solution is obtained, indicating the formation of the N,O-bis-silyl derivative.[2]
- **Coupling:** Cool the silylated L-phenylalanine solution to 0-5 °C. Slowly add the pyrazinecarboxylic acid imidazolide solution from Step 1, maintaining the temperature below 10 °C.
- **IPC-1 (Reaction Completion):** Allow the reaction to warm to room temperature and stir for 12-18 hours. Monitor the reaction for completion by HPLC until the L-phenylalanine starting material is $<1.0\%$.

- Aqueous Work-up & Hydrolysis: Quench the reaction by slowly adding purified water. Adjust the pH to 2-3 with 2N HCl to hydrolyze the silyl ester. Stir for 1 hour.
- Isolation: The product will precipitate. Filter the solid, wash thoroughly with purified water until the pH of the filtrate is neutral, and then wash with a cold non-polar solvent like heptane.
- Drying: Dry the isolated white solid under vacuum at 50-60 °C to a constant weight.
- Quality Control: Analyze the dried N-pyrazinoyl-L-phenylalanine for identity (NMR, MS), purity (HPLC $\geq 99.0\%$), and chiral purity (chiral HPLC).

Scientific Rationale: The use of BSA for silylation provides a transient protection for the carboxylic acid, allowing the N-silylated amine to react cleanly with the activated imidazolide. This method avoids the need for a separate protection/deprotection sequence for the carboxylic acid, improving atom economy.^[1]

Stage 2: Synthesis of Fragment B - (1R)-(S)-Pinanediol-1-ammoniumtrifluoroacetate-3-methylbutane-1-boronate

Principle: This fragment is the chiral cornerstone of Bortezomib. Its synthesis involves a stereoselective Matteson homologation of an isobutylboronic ester, followed by amination. The use of (+)-pinanediol as a chiral auxiliary directs the stereochemistry of the newly formed C-B bond.^[11]

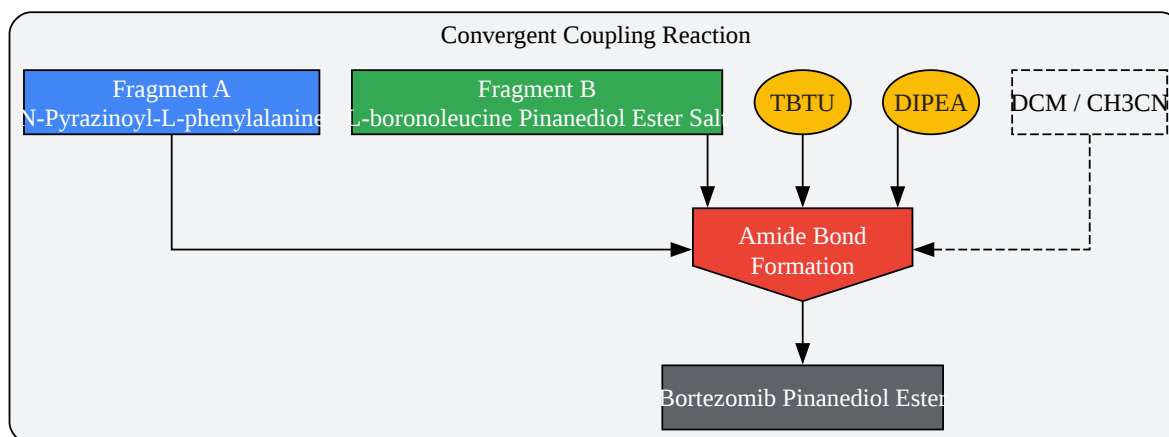
Note: This is a complex, multi-step synthesis often sourced from a specialized supplier. A simplified overview of the key transformation is provided for context.

- An ester is formed between isobutylboronic acid and (1S,2S,3R,5S)-(+)-2,3-pinanediol.^[11]
- This boronic ester undergoes a Matteson homologation reaction with dichloromethyl lithium, which inserts a -CHCl- group between the boron and isobutyl groups with high diastereoselectivity.^[1]
- The resulting α -chloro boronic ester is then converted to an amino group, often via an intermediate like a bis(trimethylsilyl)amino derivative, followed by acidic work-up to yield the ammonium salt.^[12]

The final product of this sequence is typically isolated as a stable trifluoroacetate or hydrochloride salt, which is a crystalline, easily handleable solid suitable for GMP operations.[2][5]

Stage 3: Convergent Coupling to form Bortezomib Pinanediol Ester

Principle: This is the final bond-forming step, coupling Fragment A and Fragment B. The choice of coupling agent is critical to prevent racemization of the L-phenylalanine chiral center. TBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium tetrafluoroborate) is a highly effective, non-racemizing coupling agent for this transformation.[1][5] A hindered, non-nucleophilic base like N,N-diisopropylethylamine (DIPEA) is used to neutralize the ammonium salt and activate the coupling agent.



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Caption: Key components and transformation in the final coupling step.

Materials:

- Fragment A (N-Pyrazinoyl-L-phenylalanine)

- Fragment B ((1R)-(S)-Pinanediol-1-ammoniumtrifluoroacetate-3-methylbutane-1-boronate)
- TBTU ($\geq 98\%$ purity)
- DIPEA ($\geq 99.5\%$ purity, distilled)
- Dichloromethane (DCM) (Anhydrous, GMP grade)
- Ethyl Acetate (GMP grade)
- Sodium Bicarbonate Solution (5% w/v)
- Brine Solution (Saturated NaCl)
- Magnesium Sulfate (Anhydrous)

Protocol:

- Reactor Setup: Charge a clean, dry, and nitrogen-purged reactor with Fragment A (1.0 eq), Fragment B (1.05 eq), and TBTU (1.1 eq).
- Dissolution: Add anhydrous DCM to the reactor and begin agitation to form a slurry.
- Cooling: Cool the reactor contents to 0-5 °C.
- Base Addition: Add DIPEA (3.0 eq) dropwise via an addition funnel over 30-60 minutes, ensuring the internal temperature does not exceed 10 °C.
- IPC-2 (Reaction Completion): Stir the reaction mixture at 0-5 °C for 1-2 hours, then allow it to warm to 15-20 °C. Monitor for completion by HPLC. The reaction is considered complete when the area % of Fragment A is $<0.5\%$.^[5]
- Work-up (Quench & Wash): Once complete, quench the reaction by adding purified water. Transfer the mixture to a separation vessel. Wash the organic layer sequentially with 5% sodium bicarbonate solution, purified water, and finally, brine.
- Drying & Filtration: Dry the organic layer over anhydrous magnesium sulfate, filter to remove the drying agent, and wash the filter cake with fresh DCM.

- Solvent Swap & Isolation: Concentrate the combined organic filtrate under reduced pressure. Perform a solvent swap to ethyl acetate. Continue concentration until a thick slurry is formed.
- Crystallization/Precipitation: Cool the slurry to 0-5 °C and stir for 2-4 hours to maximize precipitation. Filter the product, wash the cake with cold ethyl acetate, and dry under vacuum at 40-45 °C to yield crude **Bortezomib Pinanediol Ester**.

Purification and Final Characterization

Principle: The crude product is purified by recrystallization to remove residual reagents, coupling by-products, and any diastereomeric impurities. The choice of solvent system is critical for achieving high purity and yield.

Protocol: Recrystallization

- Charge the crude **Bortezomib Pinanediol Ester** to a clean reactor.
- Add a suitable solvent system (e.g., ethyl acetate/heptane or isopropanol/water mixtures may be effective, requiring process development) and heat with stirring to achieve complete dissolution.
- Slowly cool the solution to ambient temperature to allow for crystal formation. For controlled crystallization, seeding with a small amount of pure product may be employed.
- Further cool the mixture to 0-5 °C and hold for several hours to maximize yield.
- Filter the purified crystals, wash with a cold solvent, and dry under vacuum at ≤ 45 °C.

Final Quality Control Specifications:

Test	Method	Specification
Appearance	Visual	Pale yellow to yellow solid[6]
Identity	^1H NMR, ^{13}C NMR, MS	Conforms to reference standard
Assay	HPLC	99.0% - 101.0%
Purity (Chromatographic)	HPLC	$\geq 99.5\%$, No single impurity $> 0.15\%$
Chiral Purity (d.e.)	Chiral HPLC	$\geq 99.0\%$ (to control for epi-Bortezomib impurity[2])
Residual Solvents	GC-HS	Meets ICH Q3C limits
Water Content	Karl Fischer	$\leq 0.5\%$

Conclusion

This application note outlines a robust and scalable convergent synthesis for **Bortezomib Pinanediol Ester** that is suitable for a large-scale GMP manufacturing environment. The strategic use of a silylation-based activation for Fragment A and a highly efficient, non-racemizing TBTU-mediated coupling reaction ensures high yield and excellent stereochemical control.[1] Adherence to the described GMP principles, in-process controls, and purification protocols will consistently deliver a high-quality API intermediate that meets the stringent requirements for the final synthesis of Bortezomib.

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